

Application of 5-Formyl-2-methylbenzonitrile in the Synthesis of Heterocyclic Scaffolds

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Compound of Interest

Compound Name: 5-Formyl-2-methylbenzonitrile

Cat. No.: B1319385

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Introduction

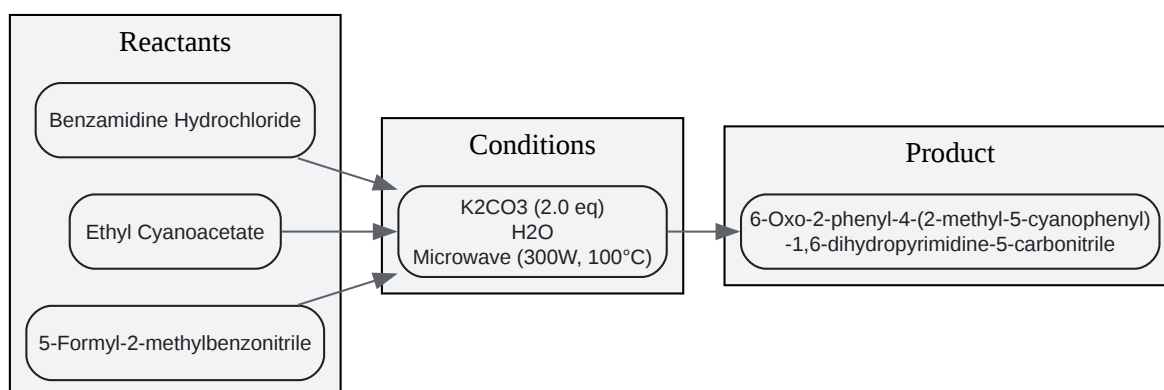
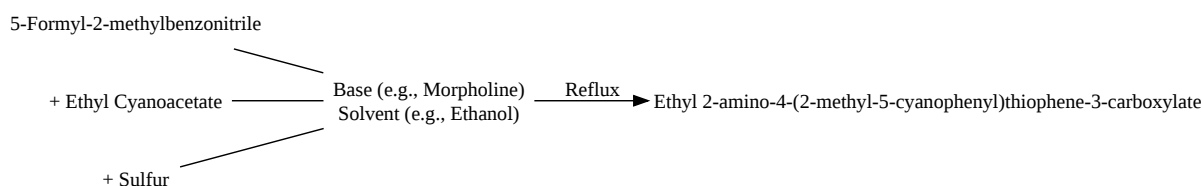
5-Formyl-2-methylbenzonitrile is a versatile bifunctional building block for the synthesis of a variety of heterocyclic compounds. The presence of both a reactive aldehyde group and a nitrile functionality allows for its participation in a range of cyclization and multicomponent reactions, providing access to privileged scaffolds in medicinal chemistry and materials science. This document outlines key applications and detailed protocols for the use of **5-Formyl-2-methylbenzonitrile** in the synthesis of thiophenes, pyrimidines, and pyridines, which are core structures in numerous pharmaceutical agents.

The strategic positioning of the formyl and cyano groups on the benzene ring enables the construction of fused and non-fused heterocyclic systems. The aldehyde can readily undergo condensation reactions, while the nitrile group can participate as an electrophile or be transformed into other functional groups to facilitate cyclization.

Synthesis of 2-Aminothiophenes via Gewald Reaction

The Gewald reaction is a powerful one-pot, three-component reaction for the synthesis of highly substituted 2-aminothiophenes. **5-Formyl-2-methylbenzonitrile** can serve as the aldehyde component in this reaction, leading to the formation of thiophenes bearing a 2-methyl-5-cyanophenyl substituent. These products are valuable intermediates for the synthesis of fused thieno[2,3-d]pyrimidines and other biologically active molecules.

General Reaction Scheme



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